

Chromatographic Reference Data for Tricosane

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Compound Focus: Tricosane

CAS No.: 638-67-5

Cat. No.: S564978

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For reliable identification and purification, you need benchmark data. The table below summarizes experimental retention indices (Lee's RI) for **tricosane** on common non-polar GC columns, compiled by NIST [1]. Your purified compound should match these values closely.

Active Phase	Column Length (m)	Carrier Gas	Temperature Program	Retention Index (I)
DB-5MS	30	Not specified	40°C to 310°C at 10°C/min [1]	369.44 [1]
DB-5MS	30	Not specified	40°C to 310°C at 4°C/min [1]	376.29 [1]
DB-1	30	Not specified	50°C to 300°C at 5°C/min [1]	388.7 [1]
DB-1	30	Not specified	50°C to 300°C at 5°C/min [1]	388.7 [1]
DB-1	30	Not specified	50°C to 300°C at 5°C/min [1]	388.8 [1]

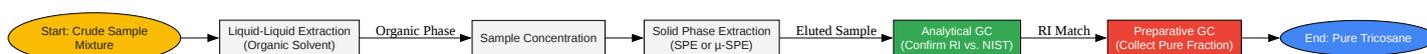
Purification & Extraction Methods

While direct protocols for **tricosane** are limited in the search results, you can adapt these established techniques:

- **Solid Phase Extraction (SPE) and Micro-SPE:** These methods are excellent for pre-concentrating and purifying target analytes from complex mixtures before GC analysis. The core principle involves passing a sample through a sorbent material that selectively retains **tricosane**, followed by washing and eluting with a small volume of solvent [2].
- **Liquid-Liquid Extraction:** Given that **tricosane** is a **very hydrophobic hydrocarbon lipid molecule, practically insoluble in water** [3], you can use liquid-liquid extraction with organic solvents (like hexane or dichloromethane) to separate it from water-soluble impurities.

Experimental Workflow for Purification

The following diagram outlines a general purification and analysis workflow that incorporates these methods.



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FAQs and Troubleshooting

Here are some common challenges and solutions you might encounter:

Question / Issue	Possible Cause & Solution
Low recovery during extraction.	Tricosane is highly non-polar (predicted logP > 10) [3]. Solution: Ensure you are using a sufficiently non-polar solvent like hexane for extraction.
Poor separation/co-elution on GC.	The GC method may not be optimized. Solution: Use the temperature programs and columns from the NIST data as a starting point. A DB-1 or DB-5MS column is recommended [1].

Question / Issue	Possible Cause & Solution
How do I know my compound is pure?	Solution: Analyze your final sample with GC-MS. A single, sharp peak with a mass spectrum and retention index matching the NIST standard indicates high purity [1] [3].
Contamination in final product.	Solution: Use high-purity solvents. For μ -SPE, ensure the device is properly sealed to prevent sorbent leakage, which can contaminate the sample [2].

I hope this technical support guide provides a solid foundation for your work with **tricosane**. The reference data from NIST is particularly critical for confirming the identity and purity of your isolated compound.

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References

1. Tricosane - the NIST WebBook [webbook.nist.gov]
2. High performance liquid chromatographic determination of ... [sciencedirect.com]
3. Showing metabocard for Tricosane (HMDB0061866) [hmdb.ca]

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